

Stability & Storage Specifications

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Compound Focus: hDHODH-IN-13

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The table below summarizes the key stability and storage information for **hDHODH-IN-13** as provided by suppliers. Please note that these guidelines are for the pure solid form and stock solutions prepared in DMSO [1] [2].

| Property | Specification / Guideline |
|-----------------------------|--|
| Physical Form | Solid [1] [2] |
| Purity | >99.0% [1] |
| Short-Term Storage | Room temperature (stable for a few days during shipping) [2] |
| Long-Term Storage | Powder: -20°C (3 years) or 4°C (2 years) [1] |
| Solubility (Stock Solution) | >100 mg/mL in DMSO [1] |
| Stock Solution Storage | In solvent: -80°C (6 months) or -20°C (1 month) [1] |

Experimental Protocols for Solution Handling

Since direct stability data for working solutions is limited, the following protocols, synthesized from general best practices and product information, are recommended.

Preparation of Stock Solutions

The most critical step is creating a concentrated stock solution in a high-quality, anhydrous DMSO.

- **Recommended Solvent:** DMSO [1] [2].
- **Suggested Concentration:** Prepare a 10-50 mM stock solution. For example, to make a 10 mM solution, dissolve 2.73 mg of **hDHODH-IN-13** (MW = 273.17 g/mol [2]) in 1 mL of DMSO.
- **Procedure:**
 - Allow the vial of **hDHODH-IN-13** powder to equilibrate to room temperature before opening to prevent condensation of water.
 - Gently vortex and/or sonicate the tube to ensure complete dissolution.
 - **Aliquot** the stock solution into single-use vials to minimize freeze-thaw cycles and exposure to air.
 - Clearly label aliquots with the date, concentration, and your initials.

Preparation of Working Dilutions

Working dilutions for cell-based or enzymatic assays should be prepared fresh on the day of use.

- **Dilution Matrix:** Dilute the DMSO stock into your assay buffer or cell culture medium. The final concentration of DMSO in biological assays should typically not exceed 0.1-0.5% to avoid cytotoxicity.
- **Stability Note:** The stability of **hDHODH-IN-13** in these aqueous dilutions is unknown. It is highly recommended to use the working dilution immediately after preparation.

Frequently Asked Questions

Q1: What is the typical solvent used to reconstitute **hDHODH-IN-13 for *in vitro* assays? A1: DMSO is the standard and recommended solvent for preparing stock solutions of **hDHODH-IN-13**, with a solubility of over 100 mg/mL [1] [2].**

Q2: How should I store my **hDHODH-IN-13 stock solution, and what is its shelf life? A2: Aliquot and store your DMSO stock solution at **-80°C for up to 6 months or -20°C for up to 1 month** [1]. Avoid repeated freeze-thaw cycles.**

Q3: I need to perform an *in vivo* study. What formulation can I use for **hDHODH-IN-13? A3: While not directly tested for **hDHODH-IN-13**, one supplier suggests several formulation options for products with**

low water solubility [2]. One example is:

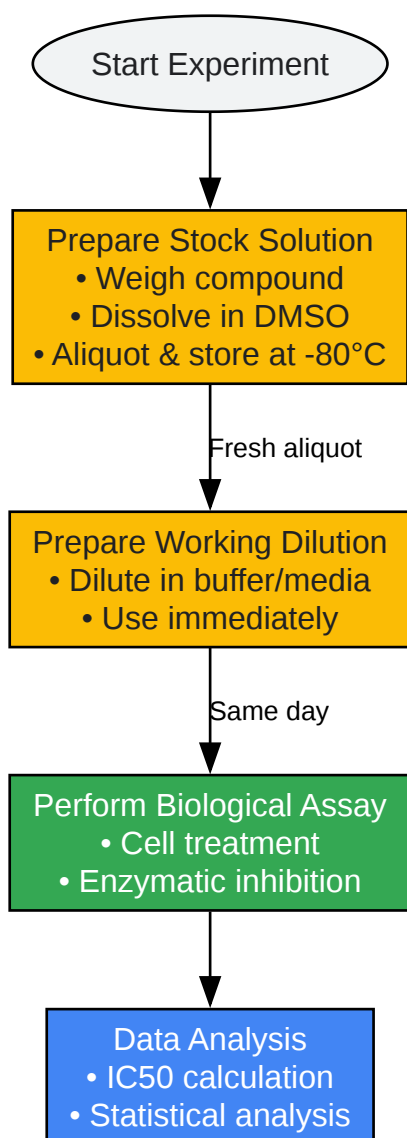
- **Injection Formulation:** DMSO : Tween 80 : Saline = 10 : 5 : 85 [2].
 - This means you would take 100 μ L of your DMSO stock solution, add 50 μ L of Tween 80, and then mix with 850 μ L of saline to achieve the final injectable formulation. You must validate this for your specific application.

Troubleshooting Guide

| Issue | Possible Cause | Suggested Solution |
|--|--|---|
| Precipitation in working solution | Compound crashing out in aqueous buffer. | Ensure final DMSO concentration is sufficient (e.g., $\geq 0.1\%$). Dilute stock solution into a rapidly stirring buffer. Sonication may help. |
| Loss of biological activity | Degraded stock solution; inaccurate dilution. | Use a fresh aliquot. Confirm concentration by spectrophotometry if possible. Prepare new working dilutions immediately before use. |
| Poor solubility in assay buffer | High concentration exceeding solubility limit. | Prepare a fresh stock solution in DMSO. Consider testing different formulation adjuvants (e.g., cyclodextrins) for critical experiments [2]. |

hDHODH Inhibitor Experimental Workflow

The following diagram outlines a general experimental workflow for using DHODH inhibitors like **hDHODH-IN-13** in a research context, integrating the stability guidelines above.



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Key Considerations for Your Research

- **Monitor for Degradation:** If your experimental results become inconsistent, consider the possibility of compound degradation as a factor, especially if handling protocols have changed.
- **Validate Formulations:** For *in vivo* work, the provided formulation suggestions are a starting point. It is crucial to empirically test the solubility and stability in your chosen formulation.
- **Lack of Direct Data:** Be aware that the most specific stability data available is for the solid and DMSO stock. All guidelines for aqueous solutions are inferred from standard laboratory practice.

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References

1. - hDHODH - IN | AbMole BioScience | 13 - hDHODH - IN Price 13 [abmole.com]
2. DHODH- IN - 13 | hydroxyfurazan analog of A771726 | InvivoChem [invivochem.com]

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